

4-Ethoxy-2-nitrophenyl isocyanate synthesis and reactions

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Compound of Interest

Compound Name: 4-Ethoxy-2-nitrophenyl isocyanate

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Synthesis of 4-Ethoxy-2-nitrophenyl isocyanate

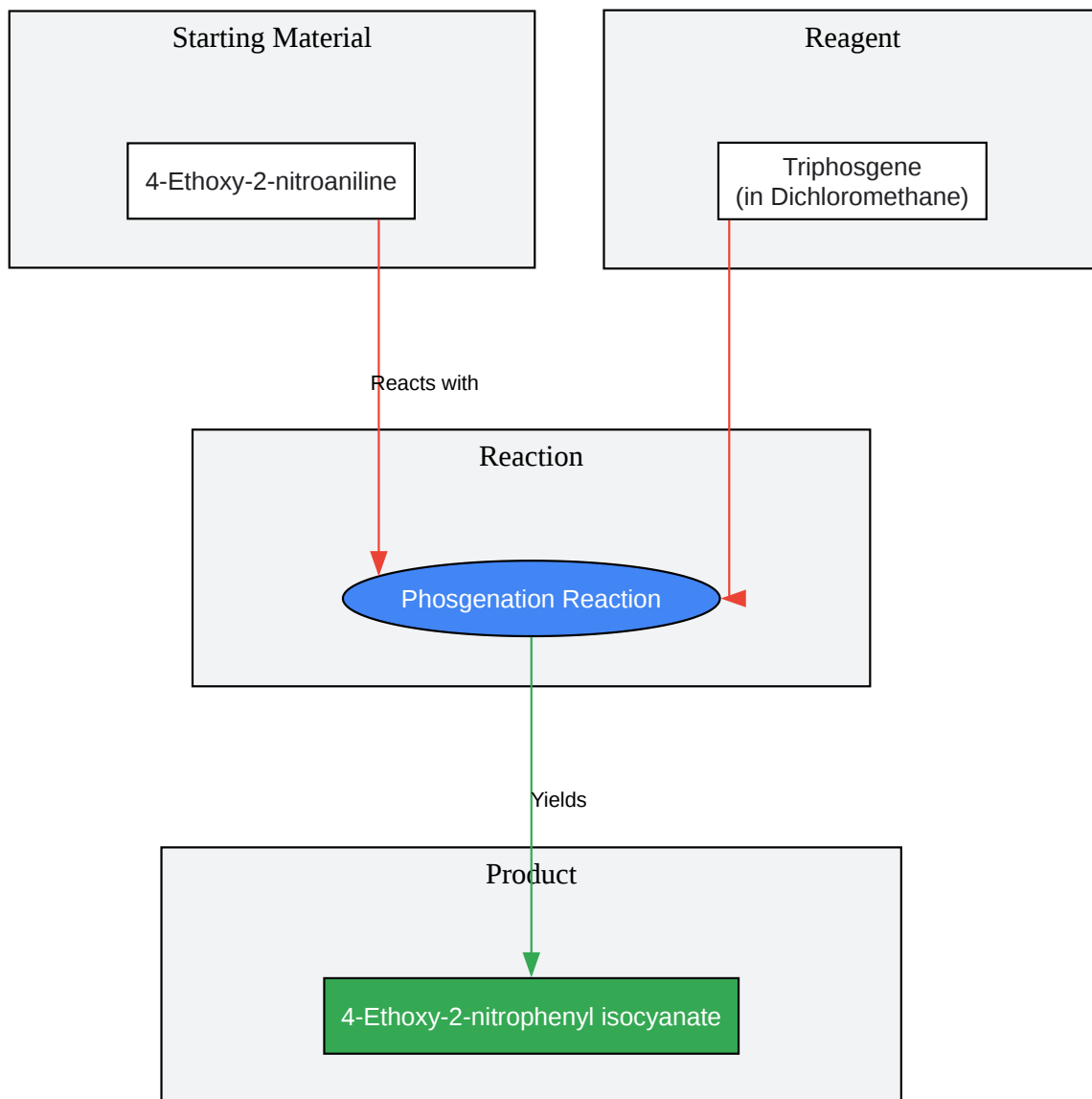
The most common and efficient method for synthesizing **4-Ethoxy-2-nitrophenyl isocyanate** is through the reaction of its corresponding aniline precursor, 4-Ethoxy-2-nitroaniline, with a phosgene equivalent. Due to the high toxicity and handling difficulties of phosgene gas, solid and safer alternatives such as triphosgene (bis(trichloromethyl) carbonate) are widely used in laboratory and industrial settings.^[1] The reaction proceeds by converting the primary amine into the isocyanate functional group.

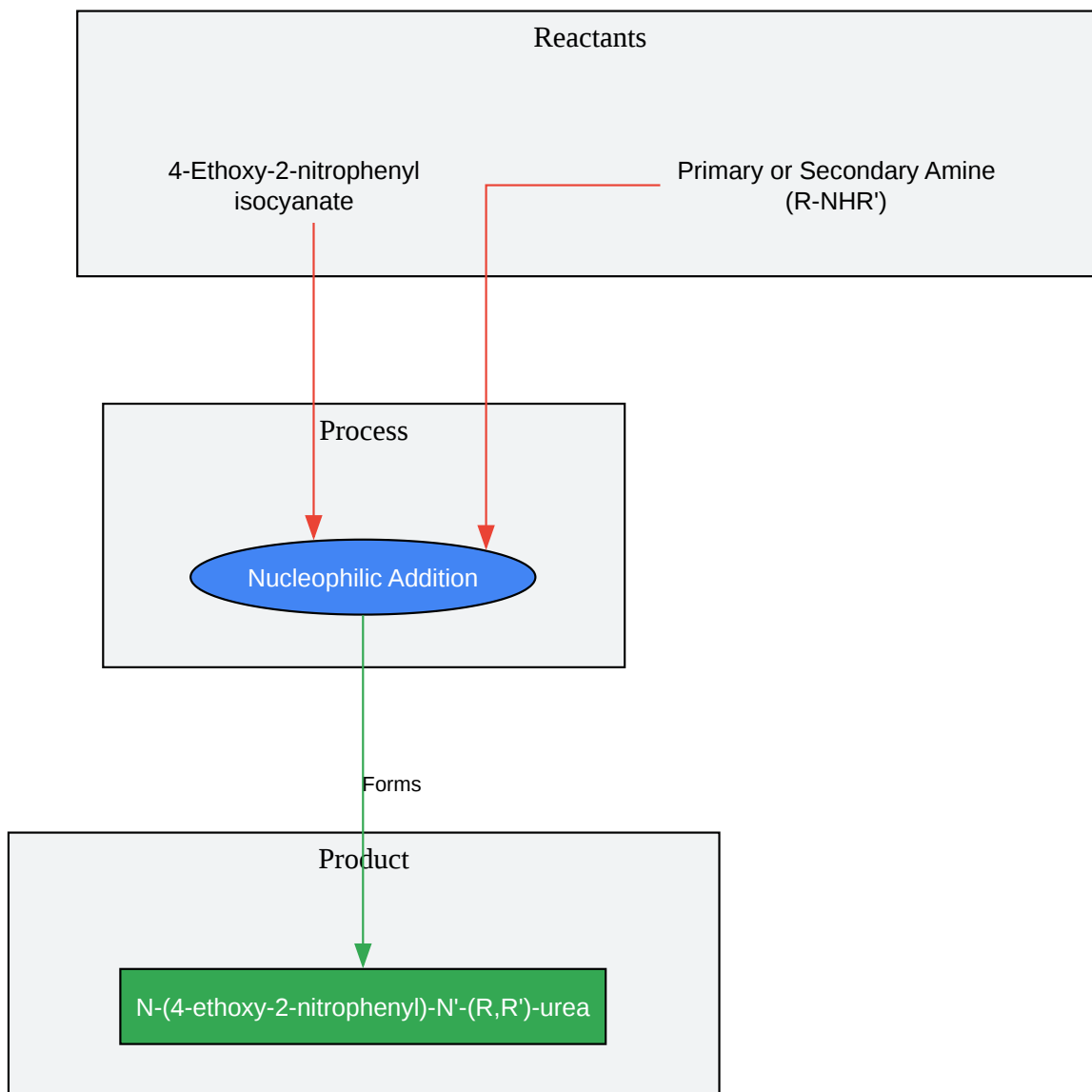
Physicochemical Data

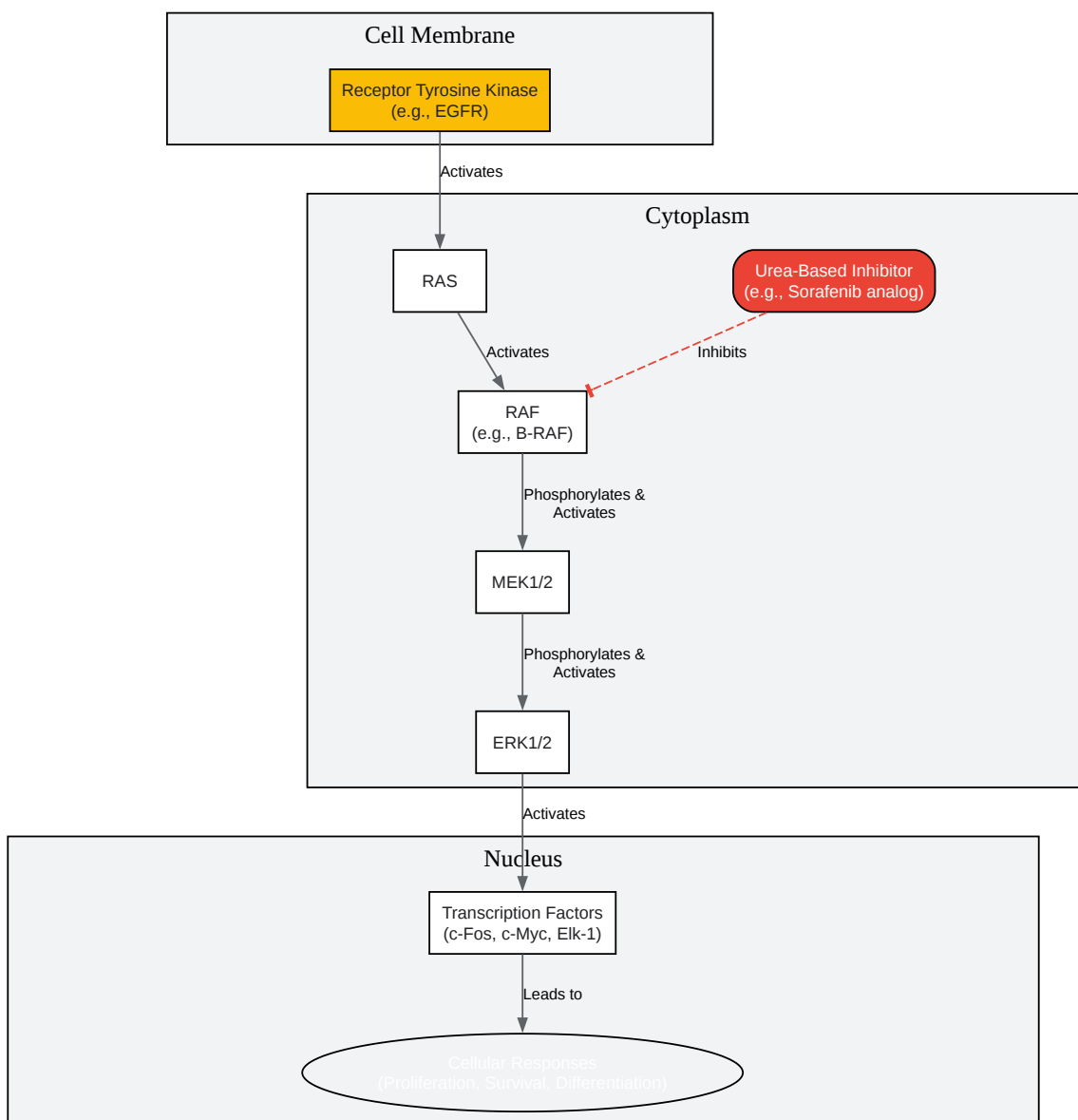
The properties of the key starting material and the final product are summarized below.

Compound Name	Formula	Molecular Weight (g/mol)	Appearance	CAS Number
4-Ethoxy-2-nitroaniline	C ₈ H ₁₀ N ₂ O ₃	182.18	Red to rust-brown crystalline powder	616-86-4
4-Ethoxy-2-nitrophenyl isocyanate	C ₉ H ₈ N ₂ O ₄	208.17	(Not specified, likely a solid)	108128-49-0

Synthesis Workflow Diagram







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References

- 1. researchgate.net [researchgate.net]
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